

Safe Disposal of Atomoxetine-d5: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Atomoxetine-d5

Cat. No.: B15558312

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The proper disposal of deuterated Atomoxetine (**Atomoxetine-d5**) is crucial for maintaining laboratory safety and ensuring environmental protection. This guide provides detailed procedures for researchers, scientists, and drug development professionals to handle and dispose of **Atomoxetine-d5** in accordance with general safety protocols. All procedures should be performed in compliance with local, regional, and national regulations.^{[1][2]}

Hazard Identification and Safety Precautions

Atomoxetine-d5, like its non-deuterated counterpart, is classified as a hazardous substance.^{[1][2]} It is harmful if swallowed, causes serious eye damage, and may cause drowsiness or dizziness.^{[1][2]} Furthermore, it is very toxic to aquatic life with long-lasting effects.^{[1][2]} Therefore, appropriate personal protective equipment (PPE) must be worn at all times when handling this compound.

Table 1: Hazard and Safety Information for Atomoxetine Hydrochloride

Hazard Category	GHS Classification	Precautionary Statements
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[1]
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage.[1][2]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H336: May cause drowsiness or dizziness.[1][2]
Specific Target Organ Toxicity (Repeated Exposure)	Category 2	H373: May cause damage to organs (Liver) through prolonged or repeated exposure.[1][2]
Hazardous to the Aquatic Environment (Acute)	Category 1	H400: Very toxic to aquatic life.[2]
Hazardous to the Aquatic Environment (Chronic)	Category 1	H410: Very toxic to aquatic life with long lasting effects.[1][2]

Personal Protective Equipment (PPE)

When handling **Atomoxetine-d5**, it is imperative to use the following personal protective equipment to minimize exposure:

- Eye Protection: Safety glasses or a face shield approved under appropriate government standards such as NIOSH (US) or EN 166 (EU) should be worn.[3]
- Hand Protection: Wear suitable chemical-resistant gloves.[3][4] Contaminated gloves should be disposed of as hazardous waste.[3]
- Body Protection: A laboratory coat or other protective clothing should be worn.
- Respiratory Protection: If working in an area with inadequate ventilation or where dust may be generated, use a NIOSH-approved respirator.[1]

Disposal Procedure for Atomoxetine-d5

The primary method for the disposal of **Atomoxetine-d5** is to treat it as a hazardous chemical waste. Do not dispose of this compound down the drain or in the regular trash.[3][4]

Step-by-Step Disposal Protocol:

- Containerize Waste:
 - Collect waste **Atomoxetine-d5**, including any contaminated materials (e.g., pipette tips, weighing paper, gloves), in a designated, properly labeled, and sealed hazardous waste container.[3]
 - Ensure the container is compatible with the chemical and will not leak.
- Labeling:
 - Clearly label the waste container with "Hazardous Waste," the chemical name ("**Atomoxetine-d5**"), and any other information required by your institution's environmental health and safety (EHS) department.
- Storage:
 - Store the sealed waste container in a designated, secure, and well-ventilated area, away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[5]
 - The recommended storage condition is refrigerated at 2-8°C.[3]
- Arrange for Pickup:
 - Contact your institution's EHS department or a licensed hazardous waste disposal contractor to arrange for the pickup and proper disposal of the waste.
 - Follow all institutional and regulatory procedures for waste manifest and handover.

Spill and Emergency Procedures

In the event of a spill, follow these procedures:

- Evacuate and Secure the Area: Evacuate non-essential personnel from the immediate area.
[3]
- Ventilate: Ensure the area is well-ventilated.[3]
- Contain the Spill:
 - For solid spills, carefully sweep up the material to avoid creating dust and place it in a sealed container for disposal.[3]
 - Do not let the product enter drains.[3][4]
- Decontaminate: Clean the spill area thoroughly with an appropriate solvent and then with soap and water.
- Seek Medical Attention:
 - If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration and consult a physician.[3]
 - In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.[3]
 - In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[3]
 - If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.[2][4]



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Caption: Workflow for the proper disposal of **Atomoxetine-d5**.

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